

Salpyran Dihydrochloride: A Technical Whitepaper on a Selective Copper(II) Chelator

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Compound of Interest

Compound Name: Salpyran dihydrochloride

Cat. No.: B10856861

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Abstract

Salpyran dihydrochloride is a synthetic, tetradentate chelating agent demonstrating high selectivity and affinity for copper(II) ions. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and its primary mechanism of action, which involves the inhibition of reactive oxygen species (ROS) formation. Detailed summaries of its synthesis and key experimental evaluations are presented to support its potential as a therapeutic agent in pathologies associated with copper dyshomeostasis, such as neurodegenerative diseases.

Chemical Structure and Identification

Salpyran, chemically named 2-(((2-((pyridin-2-ylmethyl)amino)ethyl)amino)methyl)phenol, is a 3N,O tetradentate ligand. The dihydrochloride salt form enhances its stability and solubility for experimental use.

Table 1: Chemical Identifiers of **Salpyran Dihydrochloride**

Identifier	Value
IUPAC Name	2-(((2-((pyridin-2-ylmethyl)amino)ethyl)amino)methyl)phenol; dihydrochloride
Molecular Formula	C ₁₅ H ₂₁ Cl ₂ N ₃ O
Molecular Weight	330.25 g/mol
SMILES String	OC1=CC=CC=C1CNCCNCC2=NC=CC=C2. [H]Cl.[H]Cl
CAS Number	2719737-44-5 (for Salpyran base)

Physicochemical and Pharmacological Properties

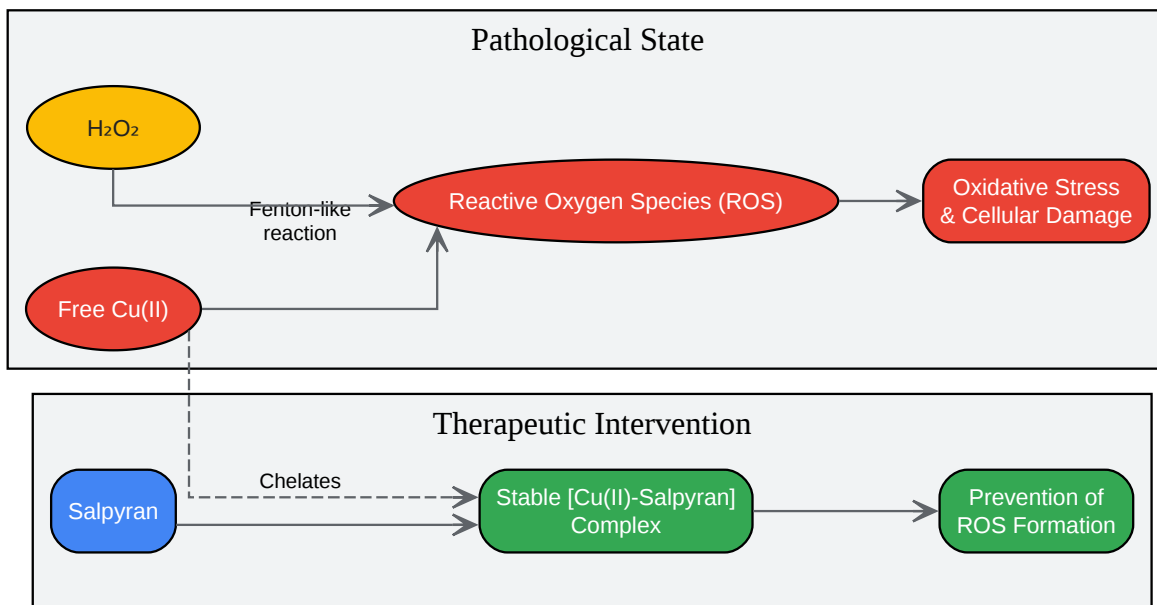
Salpyran has been designed to exhibit drug-like properties, including the potential for blood-brain barrier permeation. Its high affinity for Cu(II) is a key characteristic, making it a potent agent for correcting copper imbalances.

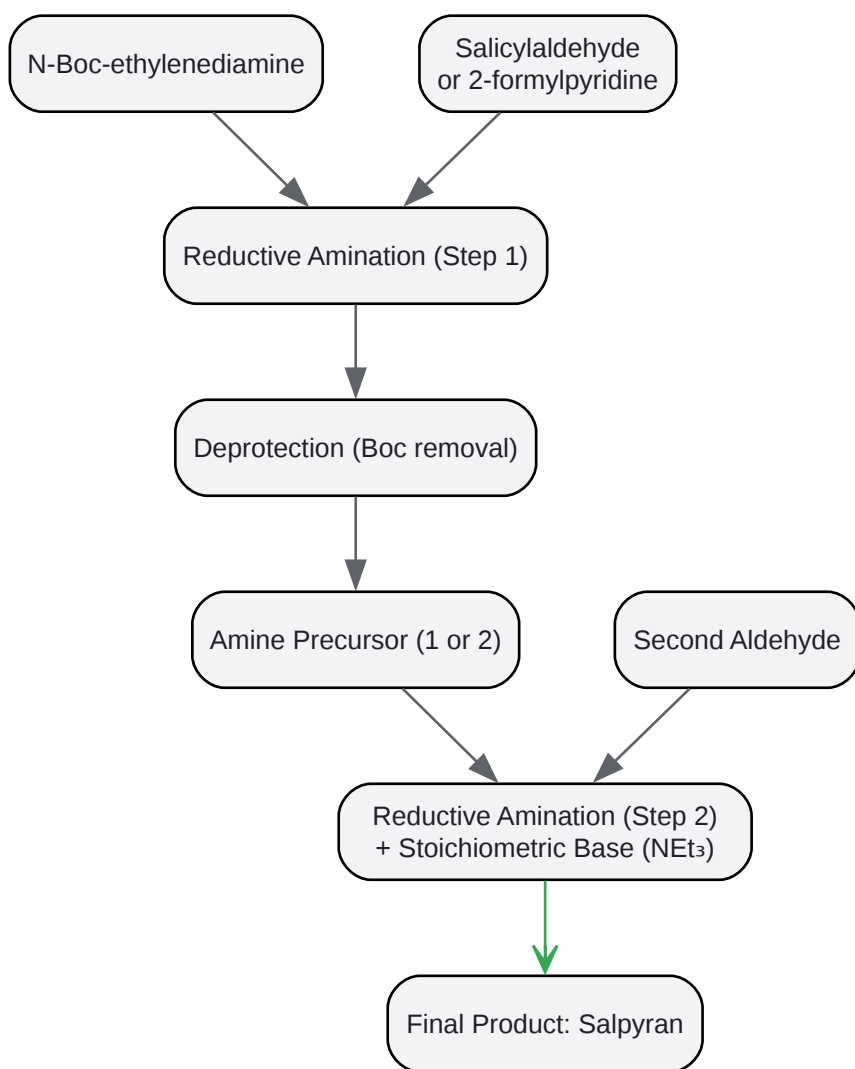
Table 2: Physicochemical and Pharmacological Data for Salpyran

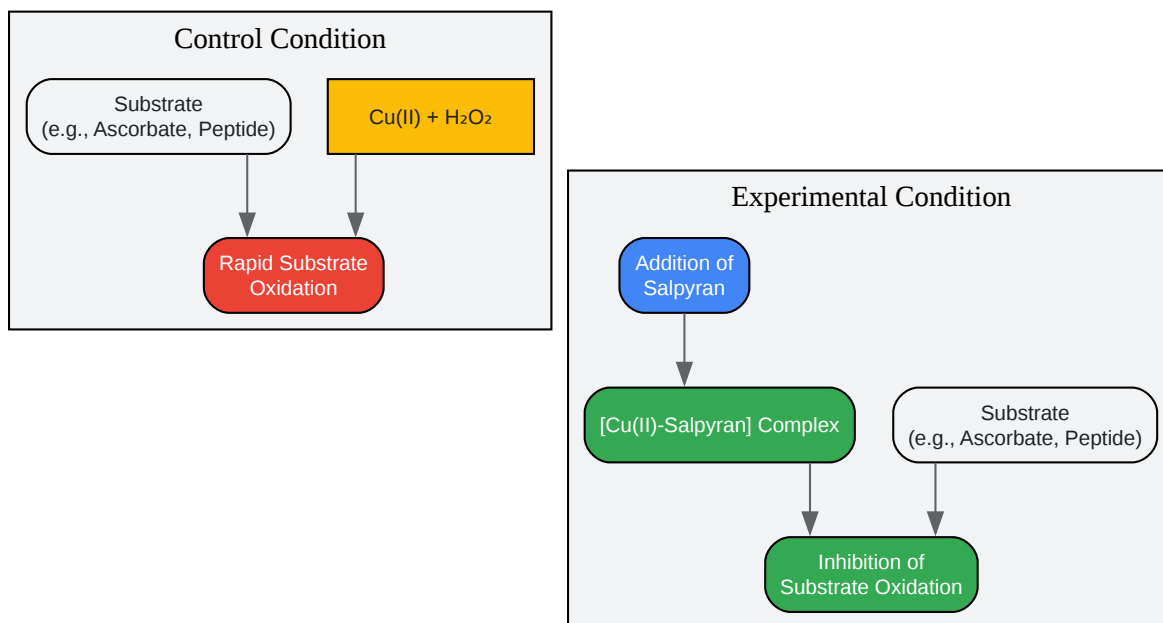
Property	Value	Reference
Appearance	Light yellow to brown solid	
pCu	10.65	
Cu(II)/Zn(II) Selectivity	4.60	
Calculated logP	1.73	
Solubility	DMSO: 100 mg/mL (302.80 mM)	
Storage (Solid)	-20°C for 3 years; 4°C for 2 years	
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	

Mechanism of Action: Copper Chelation and ROS Inhibition

Salpyran's primary mechanism of action is the selective chelation of Cu(II) ions. In pathological conditions where copper dyshomeostasis contributes to oxidative stress, free or loosely bound copper ions can participate in Fenton-like reactions, generating highly damaging reactive oxygen species (ROS) from hydrogen peroxide (H₂O₂). Salpyran binds to Cu(II) with high affinity, forming a stable monocationic complex ([Cu(II)(3N,1O)]⁺) at physiological pH. This sequestration prevents the copper ion from cycling through redox states and catalyzing the formation of ROS, thereby mitigating oxidative damage.







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